

3-(Methylsulfonyl)benzylamine hydrochloride physical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(Methylsulfonyl)benzylamine
hydrochloride

Cat. No.: B580239

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Technical Guide: 3-(Methylsulfonyl)benzylamine Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the known physical properties of **3-(Methylsulfonyl)benzylamine hydrochloride**. Due to the limited availability of public domain data, this document also outlines a plausible synthetic route and highlights areas where further experimental characterization is required.

Core Physical Properties

Quantitative data for **3-(Methylsulfonyl)benzylamine hydrochloride** is summarized below. It is important to note that some physical properties, such as boiling point and specific solubility, are not readily available in the public literature.

Property	Value	Source(s)
CAS Number	855267-50-4	[1][2][3][4][5]
Molecular Formula	C8H12ClNO2S	[1][3][4]
Molecular Weight	221.71 g/mol	[1]
Melting Point	248-254 °C	[2]
Appearance	Solid	[1]
Boiling Point	Not available	
Solubility	Not available	

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **3-(Methylsulfonyl)benzylamine hydrochloride** are not available in the cited literature.

Plausible Synthetic Route

While a specific, detailed experimental protocol for the synthesis of **3-(Methylsulfonyl)benzylamine hydrochloride** is not publicly available, a plausible two-step synthesis can be proposed based on the known chemistry of its precursors. This process would involve the synthesis of 3-(Methylsulfonyl)benzonitrile followed by its reduction to the corresponding benzylamine and subsequent conversion to the hydrochloride salt.

Step 1: Synthesis of 3-(Methylsulfonyl)benzonitrile

The synthesis of the benzonitrile precursor could potentially be achieved through methods such as the copper(I)-catalyzed S-C(sp²) coupling of an appropriate aryl halide with a sulfur-based nucleophile.[6]

Step 2: Reduction of 3-(Methylsulfonyl)benzonitrile to 3-(Methylsulfonyl)benzylamine

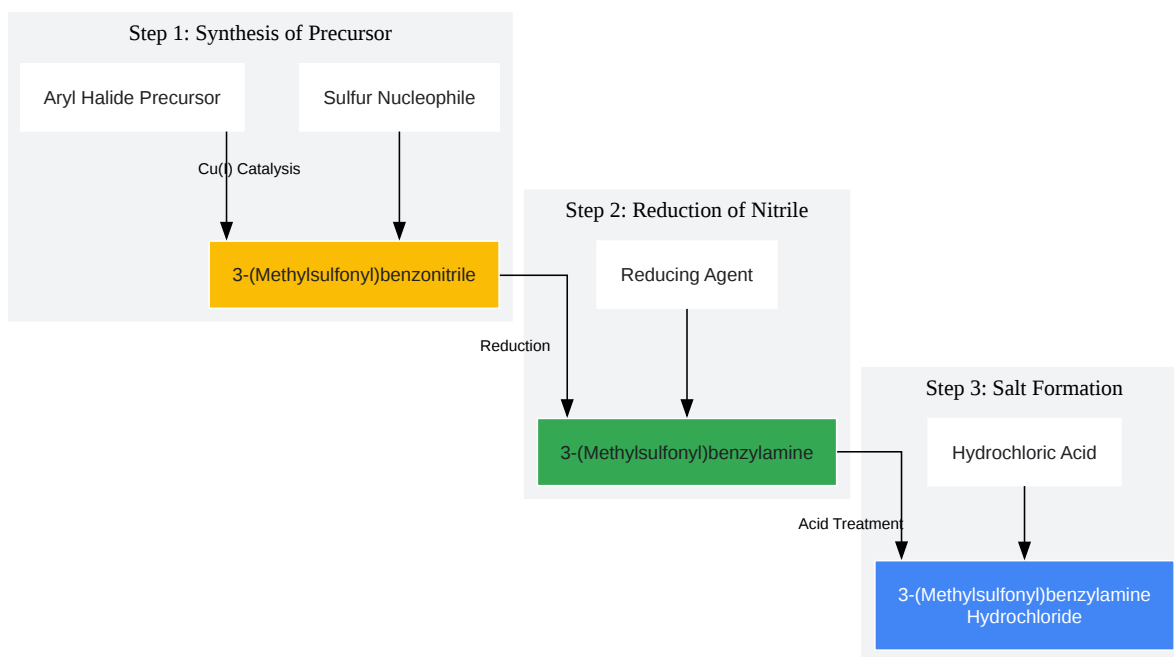
The nitrile group of 3-(Methylsulfonyl)benzonitrile can be reduced to a primary amine to form 3-(Methylsulfonyl)benzylamine.[6] This is a common transformation in organic synthesis.

Step 3: Formation of the Hydrochloride Salt

The final step would involve the treatment of the synthesized 3-(Methylsulfonyl)benzylamine with hydrochloric acid to form the stable hydrochloride salt.

Visualizations

The following diagram illustrates a logical workflow for the proposed synthesis of **3-(Methylsulfonyl)benzylamine hydrochloride**.



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Caption: Proposed synthetic workflow for **3-(Methylsulfonyl)benzylamine hydrochloride**.

Signaling Pathways and Biological Activity

There is currently no publicly available information regarding any signaling pathways or specific biological activities associated with **3-(Methylsulfonyl)benzylamine hydrochloride**. Further research is required to elucidate its pharmacological profile.

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- To cite this document: BenchChem. [3-(Methylsulfonyl)benzylamine hydrochloride physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b580239#3-methylsulfonyl-benzylamine-hydrochloride-physical-properties]

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